

A Comprehensive Technical Guide to the Safe Laboratory Handling of Diaminopropane

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Compound of Interest

Compound Name: *Diaminopropane*

Cat. No.: *B031400*

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling precautions necessary when working with **diaminopropane** in a laboratory setting. **Diaminopropane**, existing commonly as 1,2-**diaminopropane** and 1,3-**diaminopropane** isomers, is a versatile chemical intermediate. However, its utility is matched by significant health and safety hazards, including flammability, corrosivity, and high toxicity, particularly through skin contact. Adherence to the following guidelines is critical to ensure a safe research environment.

Hazard Identification and Classification

Diaminopropane is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor, causes severe skin burns and eye damage, and is toxic or fatal if it comes into contact with skin.^{[1][2]} It can also be harmful if swallowed and may cause respiratory irritation or allergic reactions.^{[1][2]}

GHS Hazard Statements for 1,3-**Diaminopropane**:

- H226: Flammable liquid and vapour.^{[1][3]}
- H302: Harmful if swallowed.^{[1][3]}
- H310: Fatal in contact with skin.^{[1][3]}
- H314: Causes severe skin burns and eye damage.^{[1][3]}

- H317: May cause an allergic skin reaction.[1]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]

Primary Hazards for 1,2-**Diaminopropane**:

- Flammable liquid and vapor.[2]
- Harmful if swallowed.[2]
- Toxic in contact with skin.[2]
- Causes severe skin burns and eye damage.[2]
- May cause respiratory irritation.[2]
- The substance is corrosive to the eyes, skin, and respiratory tract.[4]

Physicochemical and Safety Data

Quantitative data for the common isomers of **diaminopropane** are summarized below. This information is crucial for risk assessment and the implementation of appropriate safety controls.

Table 1: Physical and Chemical Properties

Property	1,3-Diaminopropane	1,2-Diaminopropane
CAS Number	109-76-2[1][5]	78-90-0[2][6]
Molecular Formula	C ₃ H ₁₀ N ₂ [1][3]	C ₃ H ₁₀ N ₂ [6]
Molar Mass	74.12 g/mol [1][3]	74.13 g/mol [6]
Appearance	Colorless to yellowish liquid[3][7]	Clear, colorless liquid[6]
Odor	Amine-like[7]	Ammoniacal[6]
Boiling Point	140°C[3][7]	119 - 120°C[6]
Melting Point	-12°C[3][7]	-37°C[6]
Density	0.888 g/cm ³ [3]	0.870 g/cm ³ [6]

Table 2: Fire and Explosion Hazard Data

Property	1,3-Diaminopropane	1,2-Diaminopropane
Flash Point	48°C[3]	33°C[4][6]
Autoignition Temp.	Not Available	360°C[6]
Lower Explosion Limit	2.8% (V)[7]	2.2% (V)[6]
Upper Explosion Limit	15.2% (V)[7]	11.1% (V)[6]
NFPA Rating	Health: 3; Flammability: 2; Instability: 0[7]	Health: 3; Flammability: 3; Instability: 0[6]

Safe Handling and Storage Protocols

Strict protocols must be followed to minimize exposure and mitigate risks associated with **diaminopropane**.

- Ventilation: Always handle **diaminopropane** in a well-ventilated area, preferably within a chemical fume hood.[3][7][8] Ventilation systems and lighting should be explosion-proof.[1][3][5]

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[5\]](#) Smoking is strictly prohibited in handling areas.[\[1\]](#)
- Static Discharge: Ground and bond containers and receiving equipment during transfer to prevent static discharge.[\[3\]](#)[\[5\]](#)[\[6\]](#) Use only non-sparking tools.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[1\]](#)[\[3\]](#) Wash hands thoroughly after handling the substance.[\[1\]](#)[\[3\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[3\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[6\]](#)

A comprehensive PPE strategy is mandatory for all personnel handling **diaminopropane**.

- Eye and Face Protection: Wear chemical safety goggles and a face shield for maximum protection.[\[5\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves tested according to EN 374, such as nitrile rubber with a minimum thickness of 0.4 mm.[\[1\]](#)[\[8\]](#) Always inspect gloves for integrity before use.[\[8\]](#)
 - Clothing: Wear appropriate protective clothing to prevent skin contact.[\[6\]](#) For 1,3-**diaminopropane**, flame-retardant and antistatic protective clothing is recommended.[\[7\]](#) A lab coat is the minimum requirement.[\[3\]](#)
- Respiratory Protection: If ventilation is insufficient, a NIOSH- or CEN-certified respirator with an appropriate filter for organic vapors should be used.[\[3\]](#)[\[6\]](#) For emergency situations, a self-contained breathing apparatus (SCBA) is necessary.[\[9\]](#)
- General Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)[\[5\]](#)[\[6\]](#) The storage area should be locked or otherwise secured.[\[3\]](#)
- Containers: Keep containers tightly closed.[\[1\]](#)[\[5\]](#)[\[8\]](#) Containers that have been opened must be carefully resealed and kept upright.[\[8\]](#)

- Hygroscopicity: **Diaminopropane** is hygroscopic; protect it from moisture and handle it under an inert gas if possible.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Incompatible Materials: Store separately from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Emergency Procedures

Prompt and correct responses to emergencies such as spills, fires, or personnel exposure are critical.

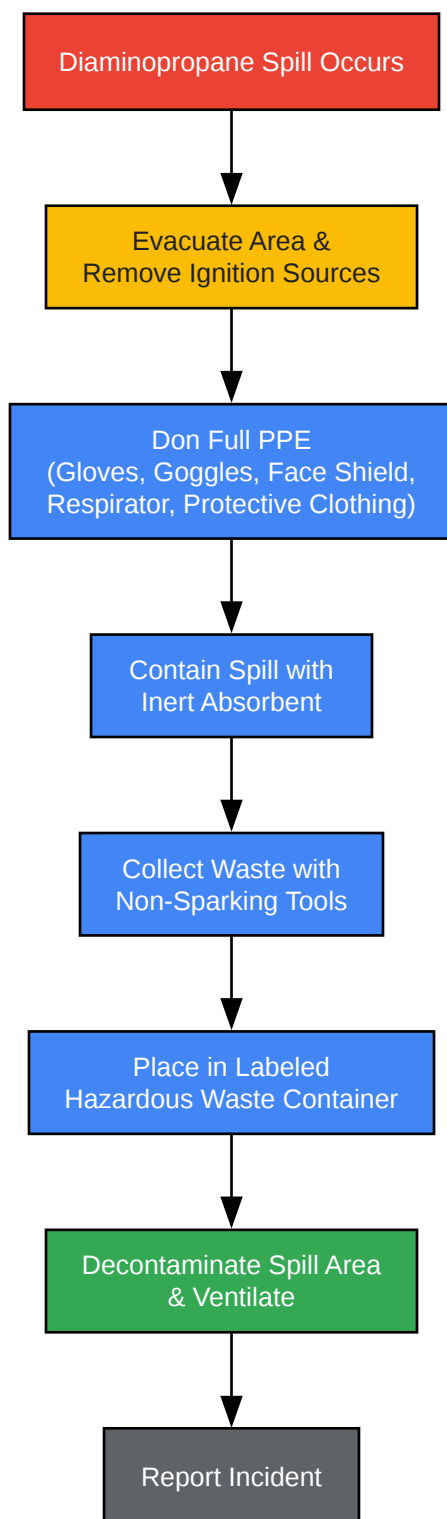
Immediate medical attention is required for all exposure incidents.[\[3\]](#)[\[6\]](#)

- Inhalation: Move the victim to fresh air immediately.[\[3\]](#) If breathing is difficult, administer oxygen.[\[6\]](#) If breathing has stopped, provide artificial respiration.[\[3\]](#)[\[6\]](#) Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#)[\[9\]](#) Flush the affected skin with large amounts of water for at least 15 minutes.[\[3\]](#)[\[6\]](#) Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-30 minutes, holding the eyelids apart to ensure thorough rinsing.[\[1\]](#)[\[6\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[3\]](#) Seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[3\]](#)[\[6\]](#) If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[\[6\]](#) Never give anything by mouth to an unconscious person.[\[3\]](#)[\[6\]](#) Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Immediate Actions: Evacuate all non-essential personnel from the spill area. Remove all sources of ignition.[\[5\]](#)[\[7\]](#)
- Containment: Stop the leak if it is safe to do so.[\[5\]](#) Contain the spill using inert, non-combustible absorbent materials like sand, earth, or vermiculite.[\[6\]](#)[\[9\]](#) Prevent the spill from entering drains or waterways.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Cleanup: Wearing full PPE, use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[5][6]
- Decontamination: Thoroughly clean the contaminated surface.[7][9] Ensure the area is well-ventilated.[6]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[1][3][6]
- Unsuitable Media: Do not use a direct water jet, as it may spread the fire.[1]
- Specific Hazards: **Diaminopropane** is a flammable liquid whose vapors are heavier than air and may travel to a distant ignition source and flash back.[1][6] Containers can explode when heated.[6] Hazardous combustion products include toxic nitrogen oxides (NO_x) and carbon monoxide (CO).[1][4]
- Protective Actions: Firefighters should wear full protective gear and an SCBA.[6] Use a water spray to keep fire-exposed containers cool.[6]

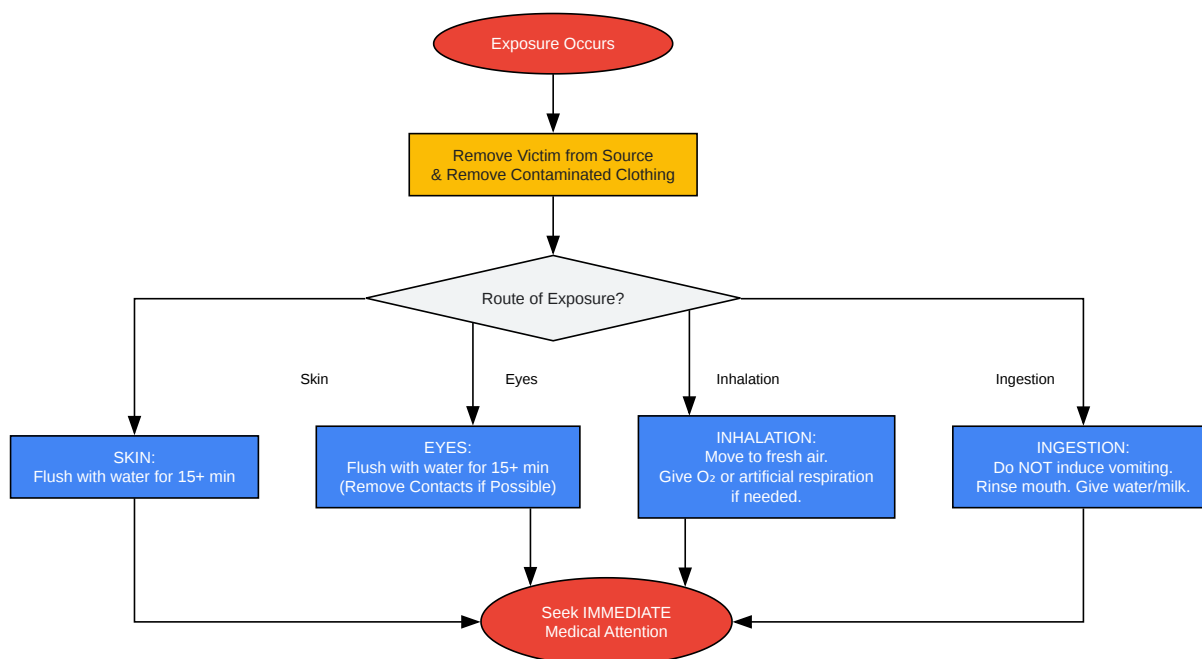
Mandatory Visualizations

The following diagrams illustrate critical safety workflows for handling **diaminopropane**.



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Caption: Workflow for a **diaminopropane** spill response.



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Caption: First aid procedures for **diaminopropane** exposure.

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